

# Technical Guide: Physicochemical Properties of Ethyl 2,4-dichloro-6-methylnicotinate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** Ethyl 2,4-dichloro-6-methylnicotinate

**Cat. No.:** B1297710

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point of **Ethyl 2,4-dichloro-6-methylnicotinate**, a key intermediate in various synthetic pathways. The document outlines its physicochemical data, a detailed experimental protocol for melting point determination, and a representative synthetic workflow.

## Physicochemical Data

**Ethyl 2,4-dichloro-6-methylnicotinate** is an off-white solid at room temperature. Its key physical property, the melting point, is summarized in the table below. This property is crucial for its identification, purity assessment, and handling in a laboratory setting.

Property	Value	Source
Melting Point	53 - 57 °C	
Molecular Formula	C <sub>9</sub> H <sub>9</sub> Cl <sub>2</sub> NO <sub>2</sub>	
Molecular Weight	234.08 g/mol	
Appearance	Off-white solid	
CAS Number	86129-63-7	

# Experimental Protocol: Melting Point Determination

The melting point of **Ethyl 2,4-dichloro-6-methylnicotinate** is determined using the capillary method with a calibrated melting point apparatus. This technique provides a melting range, which is indicative of the compound's purity. A narrow range, typically 0.5-1.0°C, suggests a high degree of purity.

## Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of **Ethyl 2,4-dichloro-6-methylnicotinate** (finely powdered and dry)
- Mortar and pestle (if sample is not a fine powder)
- Spatula
- Watch glass

## Procedure:

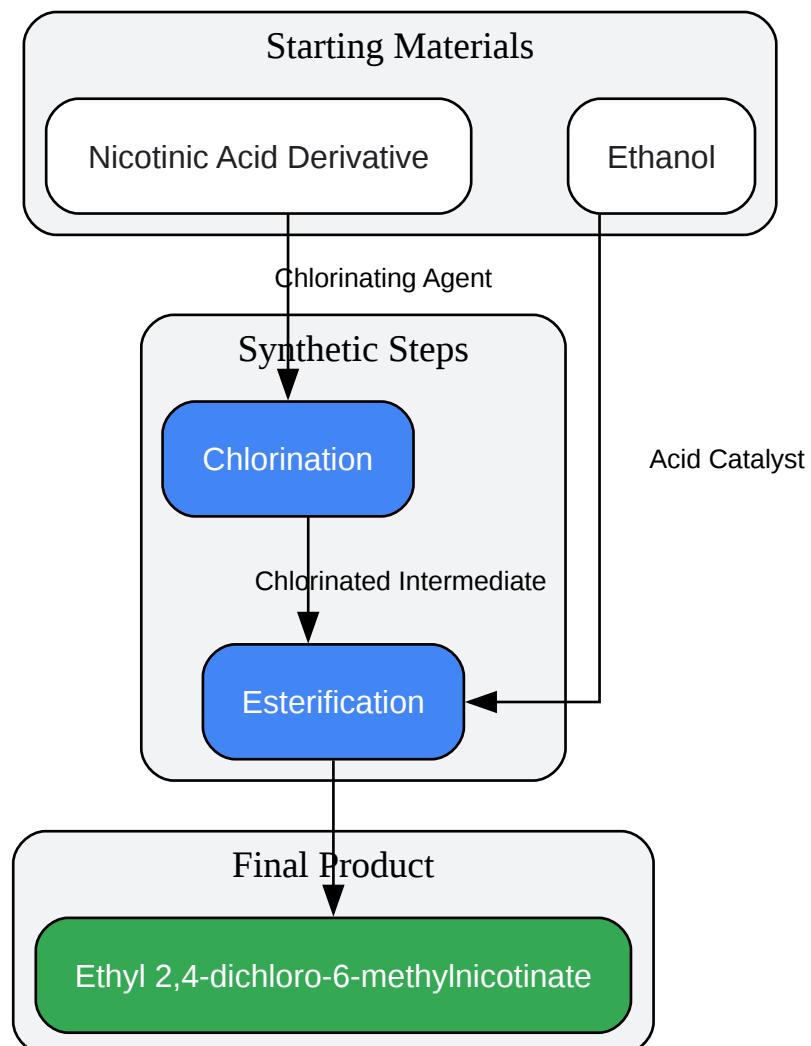
- Sample Preparation: Ensure the **Ethyl 2,4-dichloro-6-methylnicotinate** sample is completely dry and in the form of a fine powder.<sup>[1][2]</sup> If necessary, gently grind the crystalline solid using a mortar and pestle.<sup>[1]</sup>
- Loading the Capillary Tube:
  - Place a small amount of the powdered sample onto a clean, dry watch glass.
  - Press the open end of a capillary tube into the powder until a small amount of the sample enters the tube.
  - Invert the capillary tube and tap it gently on a hard surface to pack the sample into the sealed end.<sup>[3][4]</sup> The packed sample height should be between 2-4 mm.<sup>[5]</sup>
- Melting Point Measurement:

- Place the loaded capillary tube into the heating block of the melting point apparatus.[2]
- Set the apparatus to heat rapidly to a temperature approximately 10-20°C below the expected melting point of 53°C.[4][6]
- Once the temperature is near the expected melting point, reduce the heating rate to about 1-2°C per minute.[6] This slow heating rate is crucial for an accurate determination.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Continue to observe and record the temperature at which the entire sample has completely melted into a clear liquid (the end of the melting range).[7]

- Post-Measurement:
  - Turn off the apparatus and allow it to cool.
  - Carefully remove and dispose of the capillary tube in a designated glass waste container.

## Synthetic Workflow

The synthesis of **Ethyl 2,4-dichloro-6-methylnicotinate** can be achieved through a multi-step process. A generalized workflow for its synthesis is depicted below. This process often involves the chlorination of a nicotinic acid derivative followed by esterification.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **Ethyl 2,4-dichloro-6-methylnicotinate**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. uomus.edu.iq [uomus.edu.iq]

- 2. westlab.com [westlab.com]
- 3. teaching.ch.ntu.edu.tw [teaching.ch.ntu.edu.tw]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. aquaterra.hu [aquaterra.hu]
- 6. pharmabeginers.com [pharmabeginers.com]
- 7. SOP FOR MELTING POINT APPRATUS | STANDARD OPERATING PROCEDURE FOR CLEANING, OPERATION & CALIBRATION OF MELTING POINT APPRATUS | Research SOP [researchsop.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Ethyl 2,4-dichloro-6-methylNicotinate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1297710#ethyl-2-4-dichloro-6-methylNicotinate-melting-point>]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)